

Essential Safety and Handling Protocols for PAR-2 (1-6) (human)

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Compound of Interest		
Compound Name:	PAR-2 (1-6) (human)	
Cat. No.:	B1354043	Get Quote

For researchers, scientists, and drug development professionals, ensuring safe and effective handling of peptides such as **PAR-2 (1-6) (human)** is paramount for both personal safety and experimental integrity. While PAR-2 (1-6) amide (human) trifluoroacetate salt is not classified as a hazardous substance under Regulation (EC) No 1272/2008, adherence to standard laboratory safety protocols is essential to minimize any potential risks.[1]

Personal Protective Equipment (PPE)

When handling PAR-2 (1-6), the use of appropriate personal protective equipment is the first line of defense against potential exposure. The following PPE is recommended:

- Lab Coat: A standard lab coat should be worn to protect street clothes from contamination.
- Gloves: Nitrile gloves are recommended to prevent skin contact.[2] It is crucial to inspect gloves for any signs of damage before use and to practice proper removal techniques to avoid contaminating the skin.
- Eye Protection: Safety glasses with side shields or goggles are mandatory to protect the eyes from any potential splashes or aerosols.[3][4]
- Respiratory Protection: Under normal conditions with adequate ventilation, respiratory
 protection is not required.[1][3] However, in cases of insufficient ventilation, or when handling
 the lyophilized powder which can be volatile, a suitable respiratory protective device should
 be used.[1][5]



Handling and Storage Procedures

Proper handling and storage are critical for maintaining the integrity of the peptide and ensuring a safe laboratory environment.

- Ventilation: Always handle peptides in a well-ventilated area. [5][6]
- Hygiene: Avoid eating, drinking, or smoking in the laboratory.[3][4][6] Wash hands thoroughly after handling the peptide, even if gloves were worn.[1][3]
- Storage:
 - Lyophilized Peptide: For long-term storage, keep the lyophilized peptide at -20°C or colder.
 [2][5] For short-term storage, it can be kept at 4°C.[5]
 - Reconstituted Peptide: Once reconstituted, it is recommended to aliquot the peptide solution to avoid repeated freeze-thaw cycles.[2][5] These aliquots can be stored at -20°C for several months or at -80°C for up to a year.[5] For short-term use, the solution can be kept at 4°C for 1-2 weeks.[5]

First Aid and Spill Response

In the event of exposure or a spill, immediate and appropriate action is necessary.

- After Inhalation: Move the individual to fresh air. If they experience any complaints, consult a
 doctor.[1]
- After Skin Contact: Immediately wash the affected area with soap and plenty of water and rinse thoroughly.[1]
- After Eye Contact: Rinse the opened eye for several minutes under running water.[1]
- After Swallowing: If symptoms persist, seek medical advice.[1]
- Spill Response: In case of a spill, contain the material promptly using absorbent materials.[2]
 The area should then be disinfected.[2] Dispose of the waste in accordance with local regulations.[2]



Disposal Plan

All waste materials should be handled and disposed of according to institutional and local regulations for chemical and biological waste.[2] Contaminated sharps, such as needles or broken glass, must be disposed of in puncture-resistant containers.[2]

Ouantitative Safety Data Summary

Parameter	Value/Information	Source
CAS Number	190383-13-2	[1]
Classification (EC No 1272/2008)	Void (Not Classified as Hazardous)	[1]
Signal Word	Void	[1]
Hazard Statements	Void	[1]
Primary Irritant Effect (Skin)	No irritant effect	[1]
Primary Irritant Effect (Eye)	No irritating effect	[1]
Sensitization	No sensitizing effects known	[1]
Long-term Storage (Lyophilized)	≤ -20°C	[2][5]
Short-term Storage (In Solution)	4°C for 1-2 weeks	[5]

Safe Handling and Disposal Workflow





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Caption: Workflow for the safe handling and disposal of PAR-2 (1-6).

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